

L-Threonine-13C4,15N,d5 stability and storage conditions

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Compound of Interest

Compound Name: L-Threonine-13C4,15N,d5

Cat. No.: B12057463 Get Quote

L-Threonine-¹³C₄,¹⁵N,d₅ Technical Support Center

This technical support center provides guidance on the stability and storage of L-Threonine- 13 C₄, 15 N,d₅ for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for L-Threonine-¹³C₄,¹⁵N,d₅?

A1: Proper storage is crucial to maintain the integrity of L-Threonine-¹³C₄,¹⁵N,d₅. The recommended conditions vary depending on whether the product is in solid form or dissolved in a solvent.

Q2: How long can I store L-Threonine-13C4,15N,d5?

A2: The shelf life of L-Threonine-¹³C₄,¹⁵N,d₅ is dependent on the storage conditions. Adherence to the recommended temperature and protection from environmental factors will help ensure its stability over time.

Q3: Should I be concerned about the stability of the isotopic labels?



A3: Stable isotopes, by their nature, are not radioactive and do not decay. Therefore, the ¹³C, ¹⁵N, and deuterium (d₅) labels on the L-Threonine molecule are stable and not a source of degradation. The stability of the compound is determined by the chemical integrity of the amino acid molecule itself.

Q4: Can I store solutions of L-Threonine-¹³C₄, ¹⁵N, d₅ at room temperature?

A4: It is not recommended to store solutions of L-Threonine-¹³C₄,¹⁵N,d₅ at room temperature for extended periods. As with most amino acid solutions, storage at room temperature can increase the risk of microbial contamination and chemical degradation. For short-term use during an experiment, keeping the solution on ice is advisable.

Troubleshooting Guide

Issue 1: I observe unexpected peaks in my analytical chromatogram when analyzing my L-Threonine- $^{13}C_4$, ^{15}N , d_5 sample.

- Possible Cause 1: Degradation. Improper storage or handling may have led to the degradation of the compound.
 - Solution: Review the storage conditions and handling procedures. Ensure the compound
 has been stored at the recommended temperature and protected from light and moisture.
 Prepare a fresh solution from a new vial of the solid compound and re-analyze.
- Possible Cause 2: Contamination. The sample may have been contaminated during preparation.
 - Solution: Use sterile, high-purity solvents and new, clean labware for solution preparation.
 Filter the solution using a 0.22 μm filter before analysis.

Issue 2: My experimental results show low incorporation of L-Threonine-¹³C₄,¹⁵N,d₅ into my protein of interest in cell culture.

 Possible Cause 1: Degradation of the amino acid in the culture medium. L-Threonine can be degraded by enzymes present in cell culture media or secreted by cells.



- Solution: Prepare fresh cell culture medium containing L-Threonine-¹³C₄,¹⁵N,d₅
 immediately before use. Minimize the time the medium is stored before being added to the
 cells. Consider performing a time-course experiment to determine the stability of the
 labeled amino acid in your specific cell culture conditions.
- Possible Cause 2: Incorrect concentration. There may have been an error in calculating the concentration of the stock solution or the final working concentration in the medium.
 - Solution: Double-check all calculations and ensure accurate weighing of the solid compound and dilution volumes. If possible, verify the concentration of the stock solution using an appropriate analytical method.

Quantitative Data Summary

The following table summarizes the recommended storage conditions for L-Threonine-¹³C₄, ¹⁵N, d₅. Please note that specific storage recommendations may vary slightly between suppliers, and it is always best to consult the product's certificate of analysis.

Form	Storage Temperature	Duration	Recommendations
Powder	-20°C	Up to 3 years	Store in a tightly sealed container, protected from light and moisture.
4°C	Up to 2 years	For shorter-term storage, ensure the container is well-sealed.	
In Solvent	-80°C	Up to 6 months	Use a high-purity, sterile solvent. Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Suitable for short-term storage of working solutions.	



Experimental Protocols

Protocol: Assessment of L-Threonine-¹³C₄,¹⁵N,d₅ Stability by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general procedure for assessing the stability of L-Threonine-¹³C₄, ¹⁵N, d₅. This method should be validated for your specific application.

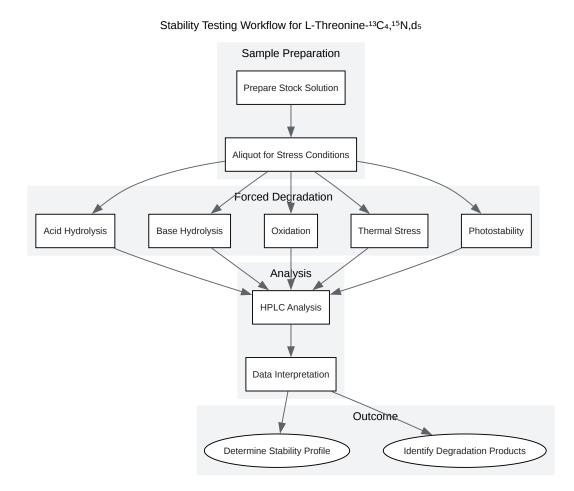
- Preparation of Stock Solution:
 - Accurately weigh a known amount of L-Threonine-¹³C₄, ¹⁵N, d₅ powder.
 - Dissolve in a suitable high-purity solvent (e.g., water or a buffer appropriate for your analytical method) to a known concentration (e.g., 1 mg/mL).
 - Filter the stock solution through a 0.22 µm syringe filter into a clean vial.
- Forced Degradation Study (Stress Testing):
 - Acidic Conditions: Mix an aliquot of the stock solution with an equal volume of 0.1 M hydrochloric acid.
 - Basic Conditions: Mix an aliquot of the stock solution with an equal volume of 0.1 M sodium hydroxide.
 - Oxidative Conditions: Mix an aliquot of the stock solution with an equal volume of 3% hydrogen peroxide.
 - Thermal Stress: Incubate an aliquot of the stock solution at an elevated temperature (e.g., 60°C).
 - Photostability: Expose an aliquot of the stock solution to a controlled light source (e.g., UV lamp).
 - For each condition, take samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
 Neutralize the acidic and basic samples before analysis.
- HPLC Analysis:



- Use an HPLC system equipped with a suitable detector (e.g., UV or Mass Spectrometer).
- Employ a column appropriate for amino acid analysis (e.g., a C18 column).
- Develop a mobile phase gradient to achieve good separation of the parent compound from any potential degradation products.
- Inject the stressed samples and a control sample (time point 0) into the HPLC system.
- Data Analysis:
 - Compare the chromatograms of the stressed samples to the control sample.
 - Calculate the percentage of L-Threonine-¹³C₄,¹⁵N,d₅ remaining at each time point under each stress condition.
 - Identify and quantify any significant degradation products.

Visualizations

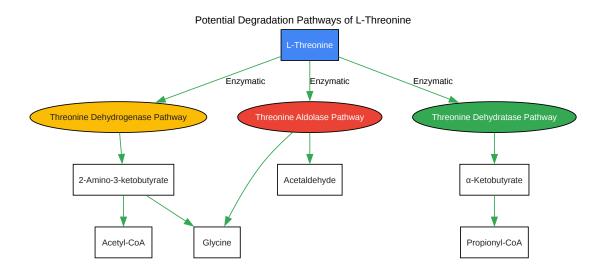




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Caption: Workflow for conducting a forced degradation study.





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